

2-(2-Chlorophenyl)imidazole chemical structure and properties

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Compound of Interest

Compound Name: 2-(2-Chlorophenyl)imidazole

CAS No.: 76875-22-4

Cat. No.: B3153937

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An In-depth Technical Guide to **2-(2-Chlorophenyl)imidazole**: Synthesis, Properties, and Applications

Introduction: The Significance of the Imidazole Scaffold

The imidazole nucleus is a cornerstone of medicinal chemistry, representing a privileged scaffold in a vast array of biologically active compounds and natural products.^{[1][2]} Its unique aromatic and electronic properties, including its ability to act as both a hydrogen bond donor and acceptor, allow it to interact with a wide range of biological targets. This versatility has led to the development of imidazole-containing drugs with applications as antifungal, anti-inflammatory, anticancer, and antiviral agents.^{[3][4][5]}

Within this important class of heterocycles, 2-substituted imidazoles are of particular interest.^[1] The substituent at the 2-position significantly influences the molecule's steric and electronic profile, allowing for fine-tuning of its pharmacological activity. This guide focuses specifically on **2-(2-Chlorophenyl)imidazole**, a key synthetic intermediate and a molecule of interest in its own right. The presence of the chlorophenyl group introduces specific properties, such as

increased lipophilicity and the potential for halogen bonding, which are highly desirable in drug design. This document serves as a technical resource for researchers and drug development professionals, providing a comprehensive overview of its chemical structure, physicochemical properties, a robust synthetic protocol, and its applications in the field.

Molecular Structure and Physicochemical Properties

2-(2-Chlorophenyl)imidazole is an aromatic heterocyclic compound. Its structure consists of a five-membered imidazole ring attached at the 2-position to a phenyl ring, which is itself substituted with a chlorine atom at the ortho- (2-) position. This specific substitution pattern dictates its chemical behavior and potential for biological interactions.

The chlorine atom, being electronegative, withdraws electron density from the phenyl ring, influencing the overall electronic character of the molecule. Its position also creates a specific steric profile that can be critical for binding to target enzymes or receptors.

Table 1: Physicochemical Properties of **2-(2-Chlorophenyl)imidazole**

Property	Value	Source
IUPAC Name	2-(2-chlorophenyl)-1H-imidazole	
CAS Number	76875-22-4	[6]
Molecular Formula	C ₉ H ₇ ClN ₂	[6]
Molecular Weight	178.62 g/mol	[6]
Appearance	Solid	[6]
InChI Key	QQXNMKDSMIXHGI-UHFFFAOYSA-N	

Spectroscopic Profile

Accurate characterization is essential for confirming the identity and purity of a synthesized compound. The following is a guide to the expected spectroscopic data for **2-(2-**

Chlorophenyl)imidazole.

- **¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show distinct signals for the imidazole and chlorophenyl protons. The protons on the imidazole ring (at positions 4 and 5) would likely appear as singlets or doublets in the downfield region (δ 7.0-7.5 ppm). The four aromatic protons of the 2-chlorophenyl group would appear as a complex multiplet, typically between δ 7.2 and 7.8 ppm. The N-H proton of the imidazole ring is expected to be a broad singlet at a more downfield chemical shift (>12 ppm in DMSO- d_6), which can exchange with D₂O.^[7]
- **¹³C NMR Spectroscopy:** The carbon NMR spectrum would provide confirmation of the carbon skeleton. Distinct signals are expected for the three carbons of the imidazole ring (typically δ 115-145 ppm) and the six carbons of the chlorophenyl ring (typically δ 125-135 ppm). The carbon atom bearing the chlorine (C-Cl) would have a characteristic chemical shift influenced by the halogen.^{[8][9]}
- **Infrared (IR) Spectroscopy:** The IR spectrum is useful for identifying key functional groups. Characteristic absorption bands would include:
 - A broad peak around 3100-3450 cm^{-1} corresponding to the N-H stretching of the imidazole ring.^{[7][10]}
 - Sharp peaks around 3000-3100 cm^{-1} for aromatic C-H stretching.^[11]
 - Stretching vibrations for C=N and C=C bonds within the rings, typically in the 1450-1600 cm^{-1} region.^{[10][11]}
 - A C-Cl stretching band, which is typically found in the fingerprint region below 800 cm^{-1} .
- **Mass Spectrometry (MS):** The mass spectrum would show the molecular ion peak (M^+) at $m/z \approx 178.6$. A crucial diagnostic feature is the presence of the $(M+2)^+$ isotope peak, characteristic of a chlorine-containing compound, with an intensity approximately one-third that of the molecular ion peak, reflecting the natural abundance of the ³⁵Cl and ³⁷Cl isotopes.

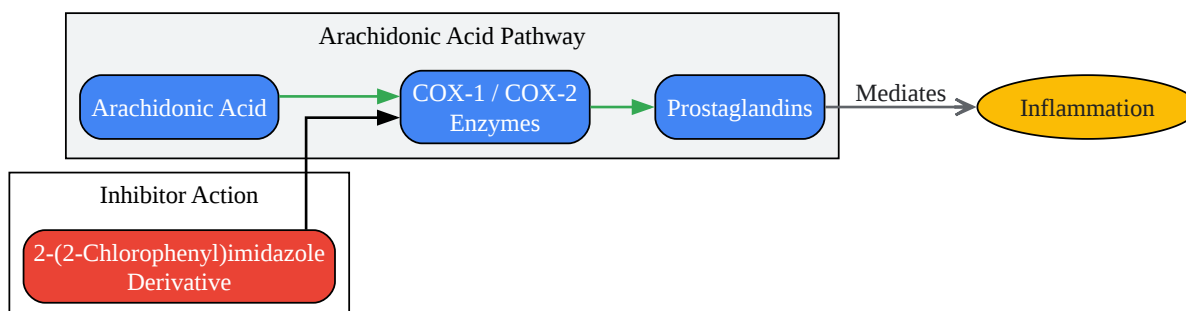
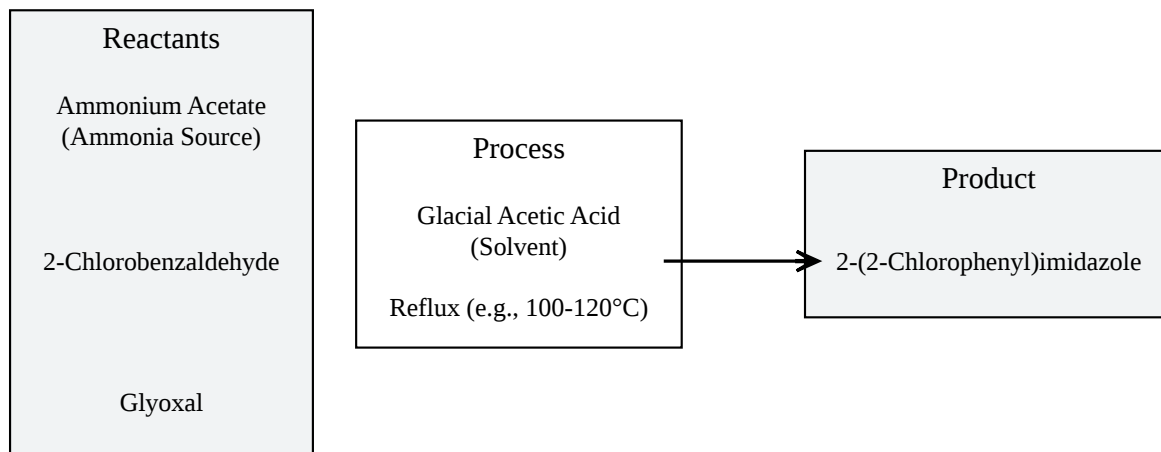
Synthesis of 2-(2-Chlorophenyl)imidazole

The construction of the 2-substituted imidazole core can be achieved through several methods. The Debus-Radziszewski synthesis is a classic, reliable, and high-yielding multicomponent reaction well-suited for this purpose.^[12]^[13]

Rationale for Method Selection

The Debus-Radziszewski reaction is a one-pot synthesis that combines a 1,2-dicarbonyl compound, an aldehyde, and a source of ammonia to form a trisubstituted imidazole.^[1]^[14] For the synthesis of **2-(2-Chlorophenyl)imidazole**, a variation is used where the 1,2-dicarbonyl is glyoxal and the aldehyde is 2-chlorobenzaldehyde. Ammonium acetate serves as the ammonia source and a catalyst. This method is advantageous due to the commercial availability of the starting materials and the operational simplicity of the reaction.^[12]

Reaction Scheme



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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]

- [3. clinmedkaz.org \[clinmedkaz.org\]](https://clinmedkaz.org)
- [4. nbinno.com \[nbinno.com\]](https://nbinno.com)
- [5. Imidazole derivatives: Impact and prospects in antiviral drug discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [6. 1H-Imidazole, 2-\(2-chlorophenyl\)- | CymitQuimica \[cymitquimica.com\]](https://cymitquimica.com)
- [7. rsc.org \[rsc.org\]](https://rsc.org)
- [8. rsc.org \[rsc.org\]](https://rsc.org)
- [9. spectrabase.com \[spectrabase.com\]](https://spectrabase.com)
- [10. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [11. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [12. scribd.com \[scribd.com\]](https://scribd.com)
- [13. Debus–Radziszewski imidazole synthesis - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [14. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
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